

PKUMDL-LC-101-D04: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: PKUMDL-LC-101-D04

Cat. No.: B3026041

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility and stability of **PKUMDL-LC-101-D04**, a potent allosteric activator of Glutathione Peroxidase 4 (GPX4). The information herein is intended to support researchers and drug development professionals in the handling, formulation, and experimental design involving this compound.

Physicochemical Properties

PKUMDL-LC-101-D04 is a crystalline solid with the following identifiers:

- Chemical Name: N-(2-aminoethyl)-4-(3-cyclopentylthioureido)benzenesulfonamide hydrochloride
- CAS Number: 2143896-83-5
- Molecular Formula: $C_{14}H_{23}ClN_4O_2S_2$
- Molecular Weight: 378.94 g/mol

Solubility Profile

The solubility of **PKUMDL-LC-101-D04** has been determined in various common laboratory solvents. This data is crucial for the preparation of stock solutions and formulations for in vitro and in vivo studies.

Table 1: Quantitative Solubility Data for **PKUMDL-LC-101-D04**

| Solvent | Solubility | Notes |
|---------------------------|-----------------|------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Dimethyl Sulfoxide (DMSO) | ≥50.8 mg/mL[1] | A higher solubility of 200 mg/mL can be achieved with ultrasonication.[2] It is important to use newly opened, hygroscopic DMSO for optimal solubility.[2] |
| Ethanol (EtOH) | ≥12.78 mg/mL[1] | - |
| Water (H ₂ O) | ≥51.2 mg/mL[1] | - |
| 20% SBE-β-CD in Saline | 2.08 mg/mL | This forms a suspended solution suitable for oral and intraperitoneal injections.[2][3] |

Stability Information

Understanding the stability of **PKUMDL-LC-101-D04** under different storage conditions is critical for ensuring its integrity and activity over time.

Table 2: Stability Data for **PKUMDL-LC-101-D04**

| Form | Storage Condition | Stability Period |
|-------------------------|-------------------|------------------|
| Crystalline Solid | -20°C | ≥ 4 years[4][5] |
| In Solvent (e.g., DMSO) | -80°C | 6 months[2] |
| In Solvent (e.g., DMSO) | -20°C | 1 month[2] |

To prevent degradation, it is recommended to store stock solutions in aliquots to avoid repeated freeze-thaw cycles.

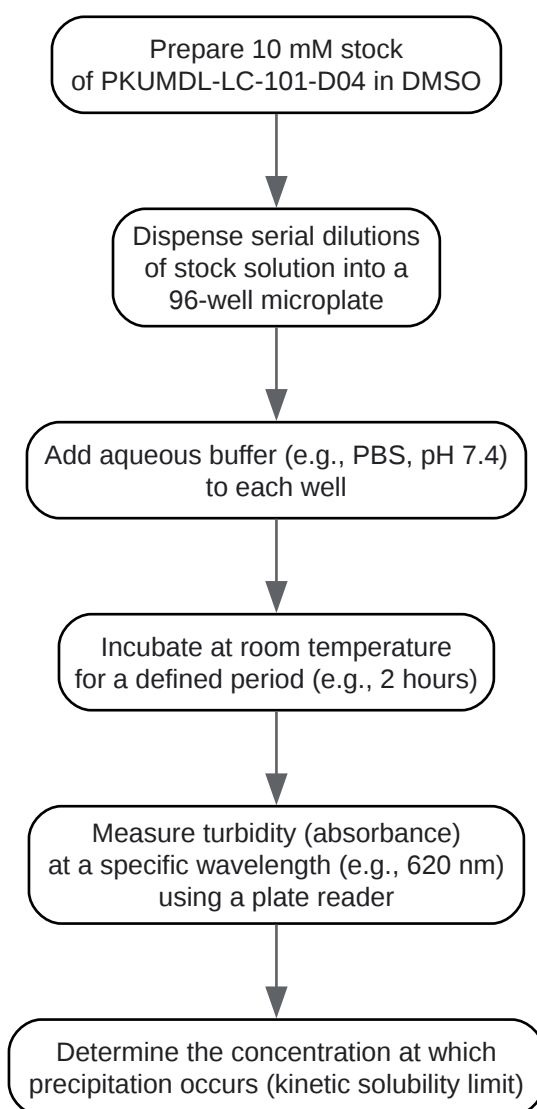
Experimental Protocols

The following sections describe generalized experimental protocols that are representative of the methods used to determine the solubility and stability of small molecules like **PKUMDL-LC-101-D04**.

Kinetic Solubility Assay (Turbidimetric Method)

This high-throughput method is often used in early drug discovery to estimate aqueous solubility.

Workflow for Kinetic Solubility Assay



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Caption: Workflow for determining the kinetic solubility of a compound.

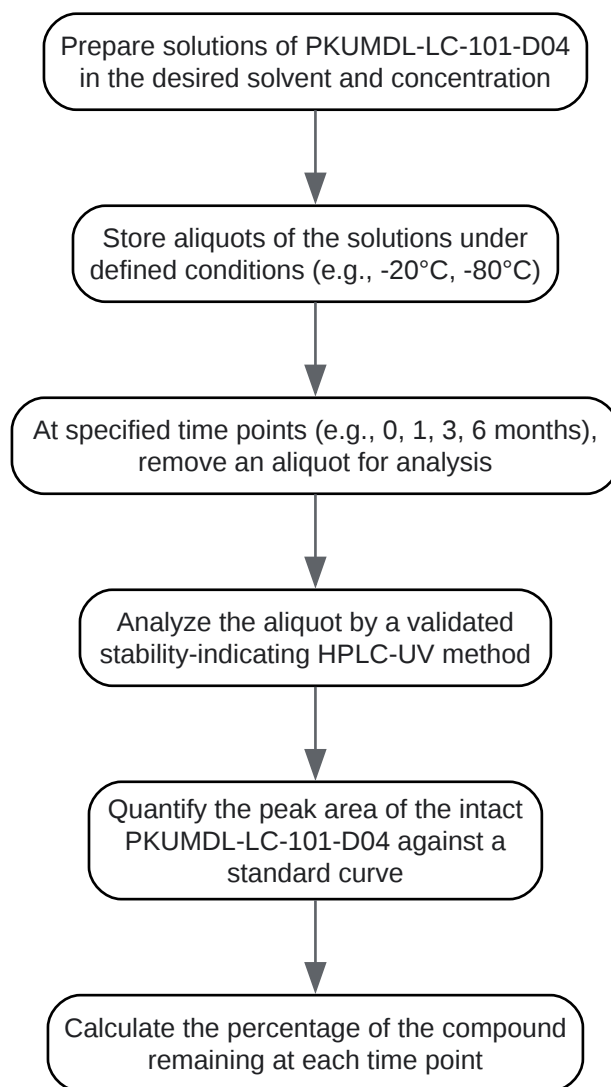
Protocol:

- **Stock Solution Preparation:** A stock solution of **PKUMDL-LC-101-D04** is prepared in 100% DMSO at a high concentration (e.g., 10 mM).
- **Serial Dilution:** The stock solution is serially diluted in DMSO in a 96-well plate.
- **Addition of Aqueous Buffer:** An aqueous buffer (e.g., phosphate-buffered saline, pH 7.4) is added to each well to a final desired concentration, ensuring the final DMSO concentration is low (e.g., <1%).
- **Incubation:** The plate is incubated at room temperature for a set period (e.g., 2 hours) to allow for precipitation.
- **Measurement:** The turbidity of each well is measured using a nephelometer or a plate reader at a wavelength where the compound does not absorb (e.g., 620 nm).
- **Data Analysis:** The kinetic solubility is determined as the concentration at which a significant increase in turbidity is observed, indicating precipitation.

HPLC-Based Stability Assay

This method is used to quantify the amount of intact compound over time under specific storage conditions.

Workflow for HPLC-Based Stability Assay



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Caption: Workflow for assessing the stability of a compound using HPLC.

Protocol:

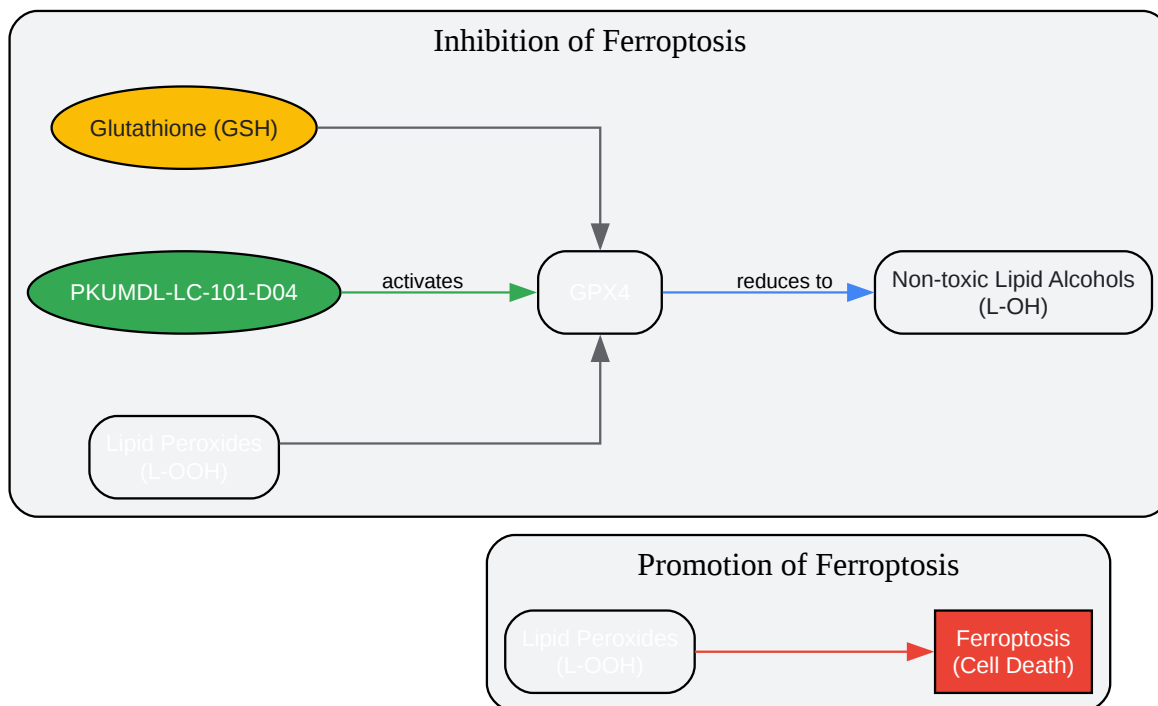
- **Sample Preparation:** A solution of **PKUMDL-LC-101-D04** is prepared in the solvent of interest (e.g., DMSO) at a known concentration.
- **Storage:** Aliquots of the solution are stored under the desired conditions (e.g., -20°C and -80°C).
- **Time-Point Analysis:** At predetermined time points (e.g., 0, 1, 3, and 6 months), an aliquot is removed from storage.

- **HPLC Analysis:** The sample is analyzed using a validated stability-indicating HPLC method with UV detection. The method should be able to separate the parent compound from any potential degradants.
- **Quantification:** The peak area of the intact **PKUMDL-LC-101-D04** is measured and compared to a standard curve generated from a freshly prepared sample to determine the concentration.
- **Stability Assessment:** The percentage of the compound remaining at each time point is calculated to determine the stability profile.

Mechanism of Action: GPX4 Activation and Ferroptosis Inhibition

PKUMDL-LC-101-D04 is an allosteric activator of GPX4, a key enzyme in the ferroptosis pathway. Ferroptosis is a form of regulated cell death characterized by iron-dependent lipid peroxidation.

Simplified Ferroptosis Signaling Pathway



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Caption: **PKUMDL-LC-101-D04** activates GPX4, which reduces lipid peroxides, thereby inhibiting ferroptosis.

In the ferroptosis pathway, the accumulation of lipid peroxides leads to oxidative stress and ultimately cell death. GPX4 plays a crucial protective role by converting these toxic lipid peroxides into non-toxic lipid alcohols, using glutathione (GSH) as a cofactor. **PKUMDL-LC-101-D04** acts as an allosteric activator, enhancing the enzymatic activity of GPX4. This increased activity leads to a more efficient reduction of lipid peroxides, thus protecting the cell from ferroptotic death.

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